

# Essential Guidance for the Safe Disposal of YJZ5118

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## Compound of Interest

Compound Name: YJZ5118

Cat. No.: B15584452

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Researchers and laboratory personnel must handle the disposal of the potent and highly selective CDK12/13 inhibitor, **YJZ5118**, with stringent safety measures to mitigate potential health risks and ensure environmental protection. Although specific disposal protocols for **YJZ5118** are not readily available, its nature as a potent, biologically active compound necessitates its management as hazardous chemical waste. Adherence to institutional and regulatory guidelines for the disposal of antineoplastic and cytotoxic agents is mandatory.

## Physicochemical Properties of YJZ5118

A summary of the key physicochemical properties of **YJZ5118** is provided below to inform safe handling and disposal procedures.

Property	Value	Reference
Molecular Formula	C36H44N8O2	[1]
Molecular Weight	620.80 g/mol	[1]
Appearance	Solid	[1]
Solubility	10 mM in DMSO	[1]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	[1]

## Standard Disposal Protocol for YJZ5118

The following step-by-step procedure outlines the recommended best practices for the disposal of **YJZ5118**, based on general guidelines for hazardous chemical waste.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including double chemotherapy gloves, a lab coat, and safety goggles, when handling **YJZ5118** waste.

### 2. Waste Segregation:

- All materials contaminated with **YJZ5118** must be segregated from general laboratory waste.
- This includes, but is not limited to:
  - Unused or expired solid **YJZ5118**.
  - Solutions containing **YJZ5118**.
  - Contaminated consumables such as pipette tips, vials, and gloves.
  - Contaminated labware.

### 3. Waste Collection and Containment:

- Solid Waste: Collect solid **YJZ5118** waste and contaminated disposable items in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect liquid waste containing **YJZ5118** in a dedicated, sealed, and shatter-resistant container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps: Any sharps, such as needles or syringes, contaminated with **YJZ5118** must be disposed of in a designated sharps container for hazardous chemical waste.

### 4. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**YJZ5118**," and any other information required by your institution and local regulations.

#### 5. Storage:

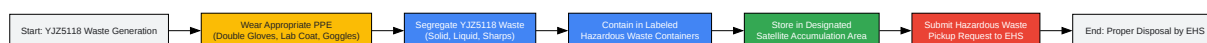
- Store hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area (SAA) away from general laboratory traffic.

#### 6. Disposal Request:

- When the waste container is full or ready for disposal, submit a hazardous waste pickup request to your institution's EHS office. Do not dispose of **YJZ5118** down the drain or in regular trash.

## YJZ5118 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **YJZ5118**.



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Caption: Logical workflow for the safe disposal of **YJZ5118**.

It is imperative for all personnel to consult their institution's specific safety data sheets (SDS) and waste disposal guidelines before handling any hazardous chemical. In the absence of a specific SDS for **YJZ5118**, treating it with the precautions outlined for potent cytotoxic compounds is a prudent and necessary safety measure.

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## References

- 1. YJZ5118 | CDK12/13 inhibitor | Probechem Biochemicals [probechem.com]
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